

Molecular weight and formula of 2-(3-Mercaptophenyl)acetic acid

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Compound of Interest

Compound Name: 2-(3-Mercaptophenyl)acetic acid

Cat. No.: B013651

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For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical data for **2-(3-Mercaptophenyl)acetic acid**, a compound of interest in synthetic and medicinal chemistry. The information is presented to support research and development activities.

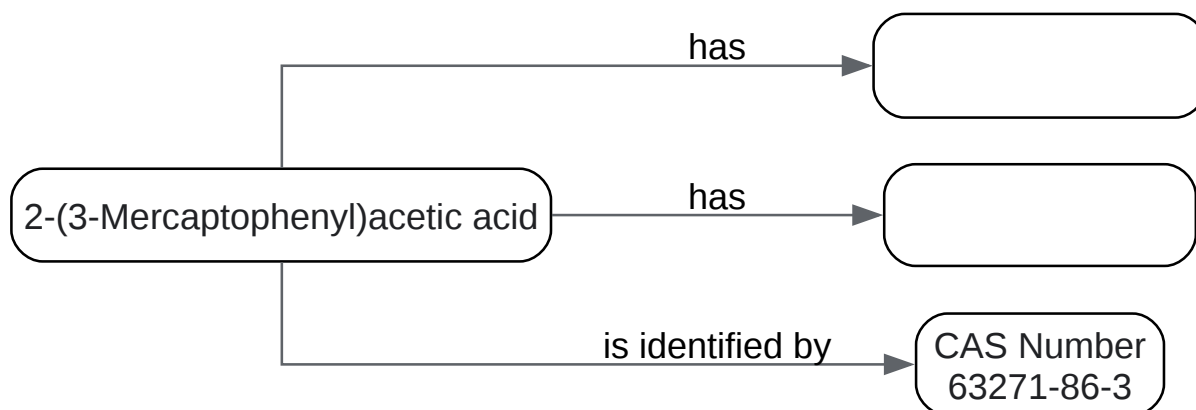
Physicochemical Properties

The fundamental molecular properties of **2-(3-Mercaptophenyl)acetic acid** are summarized below. These values are critical for experimental design, analytical method development, and computational modeling.

| Property | Value | Reference |
|-------------------|--|---|
| Molecular Formula | C ₈ H ₈ O ₂ S | [1] [2] [3] |
| Molecular Weight | 168.21 g/mol | [2] [3] [4] [5] |
| CAS Number | 63271-86-3 | [1] [2] [5] |

Compound Structure

To provide a logical representation of the compound's identification, the following diagram outlines the relationship between its name and its fundamental chemical identifiers.



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Fig. 1: Identifiers for **2-(3-Mercaptophenyl)acetic acid**.

Note on Further Information:

This guide focuses on the core molecular formula and weight. A comprehensive whitepaper would necessitate specific experimental contexts, which are not provided. Detailed experimental protocols, signaling pathway involvement, and advanced visualizations are contingent on the specific research application (e.g., its use in immunoassay development or as a precursor in heterocyclic synthesis)[5]. For such in-depth analyses, further targeted research beyond the scope of this document is required.

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